

Personal protective equipment for handling (Rac)-3-Hydroxyphenylglycine

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Compound of Interest

Compound Name: (Rac)-3-Hydroxyphenylglycine

Cat. No.: B1662544

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Essential Safety and Handling Guide for (Rac)-3-Hydroxyphenylglycine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **(Rac)-3-Hydroxyphenylglycine**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Hazard Identification and Personal Protective Equipment

(Rac)-3-Hydroxyphenylglycine is classified as a substance that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Adherence to proper safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

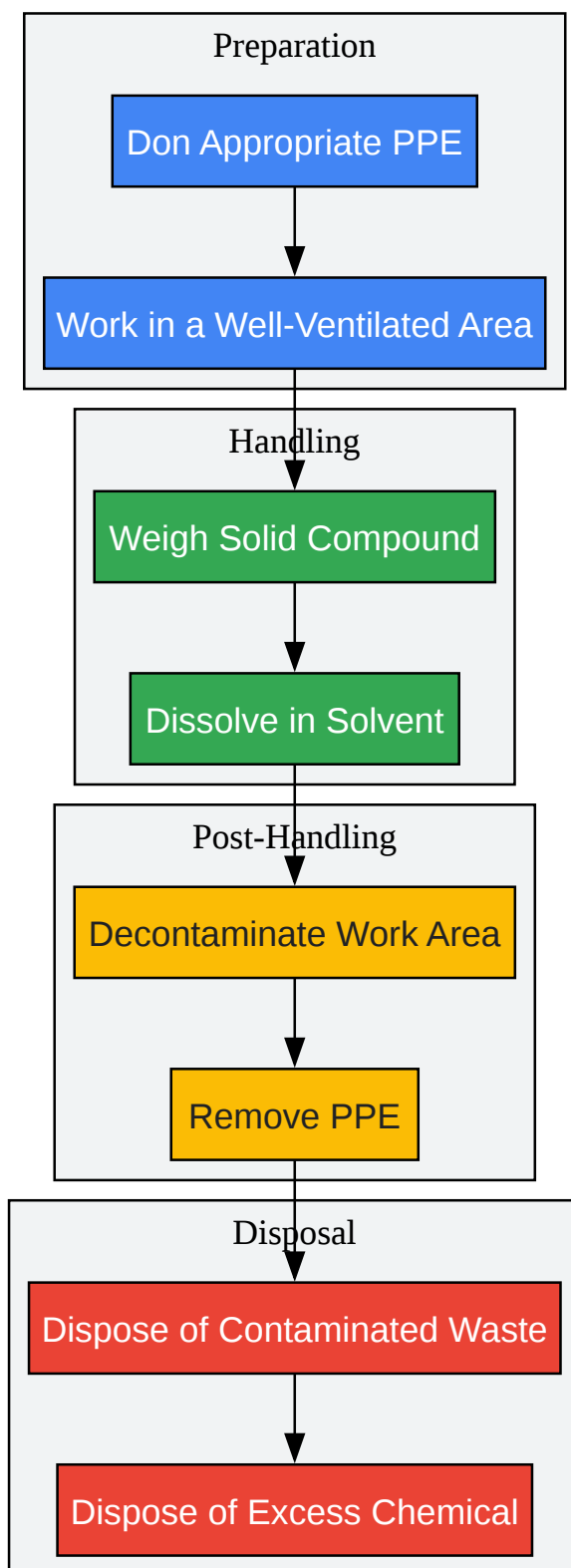
Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Goggles (European standard - EN 166) or tightly fitting safety goggles with side-shields.[1][3]	To protect against splashes and dust particles that can cause serious eye irritation.[1][2]
Hand Protection	Protective, chemical-impermeable gloves (e.g., nitrile rubber).[1][3][4]	To prevent skin contact which can cause irritation.[1][2] Gloves must be inspected before use.[3]
Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] A lab coat or coveralls should be worn.[5]	To protect the skin from accidental spills and contamination.
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[1] For large-scale operations, emergencies, or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1][3]	To prevent respiratory tract irritation from dust or aerosols.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental protection.

Experimental Workflow for Handling (Rac)-3-Hydroxyphenylglycine



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